

A Comprehensive Technical Guide to the Thermochemical Data of 2-Iodothiophene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Iodothiophene

CAS No.: 3437-95-4

Cat. No.: B1294221

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This in-depth technical guide provides a comprehensive overview of the thermochemical properties of **2-iodothiophene**. In the absence of extensive, publicly available experimental data for this specific compound, this guide focuses on the robust experimental and computational methodologies required for the accurate determination of its key thermochemical parameters: enthalpy of formation, standard entropy, and heat capacity. By elucidating the principles and practical considerations of these state-of-the-art techniques, this document serves as a vital resource for researchers in drug development, materials science, and computational chemistry, enabling a deeper understanding of the energetic landscape of **2-iodothiophene** and related heterocyclic compounds.

Molecular and Physicochemical Properties of 2-Iodothiophene

2-Iodothiophene (C₄H₃IS) is a halogenated derivative of thiophene, a five-membered aromatic heterocycle containing a sulfur atom. The introduction of an iodine atom at the 2-position significantly influences its electronic structure, reactivity, and physical properties.

Understanding these foundational characteristics is crucial for interpreting its thermochemical behavior.

Property	Value	Source
Molecular Formula	C ₄ H ₃ IS	
Molecular Weight	210.04 g/mol	
CAS Number	3437-95-4	
Melting Point	-40 °C (lit.)	
Boiling Point	73 °C/15 mmHg (lit.)	
Density	1.902 g/mL at 25 °C (lit.)	

Experimental Determination of Thermochemical Properties

The precise measurement of thermochemical data requires specialized calorimetric techniques. For a compound like **2-iodothiophene**, which contains both sulfur and a halogen, specific experimental setups are necessary to ensure complete combustion and accurate energy accounting.

Enthalpy of Formation via Rotating-Bomb Combustion Calorimetry

The standard enthalpy of formation ($\Delta_f H^\circ$) is a cornerstone of thermochemistry. For sulfur- and halogen-containing organic compounds, rotating-bomb calorimetry is the method of choice to obtain accurate combustion data, from which the enthalpy of formation can be derived.

Causality Behind Experimental Choices:

- **Rotating Bomb:** The combustion of organosulfur and organoiodine compounds produces acidic gases (SO_2 , HI, and I_2). A static bomb would result in these gases dissolving in the small amount of water present, leading to incomplete and non-uniform reactions. The rotation of the bomb ensures that the interior surfaces are washed with a solvent (often water or a dilute alkaline solution), promoting the formation of a well-defined final state (e.g., sulfuric acid and hydroiodic acid solutions). This is critical for the accurate calculation of the heat of combustion.
- **Pure Oxygen Atmosphere:** To ensure complete and rapid combustion of the organic compound, the bomb is pressurized with pure oxygen.
- **Auxiliary Substance:** Compounds that are difficult to ignite or burn incompletely on their own are often pelletized with a known auxiliary substance (e.g., benzoic acid) whose enthalpy of combustion is well-established.

Experimental Protocol: Rotating-Bomb Combustion Calorimetry

- **Sample Preparation:** A precisely weighed sample of **2-iodothiophene** is encapsulated in a combustible container (e.g., a polyester bag) and placed in the crucible of the combustion bomb.
- **Bomb Charging:** A known volume of a suitable solvent (e.g., water) is added to the bomb. The bomb is then sealed and flushed with oxygen to remove air, and finally charged with high-purity oxygen to a pressure of approximately 30 atm.
- **Calorimeter Assembly:** The bomb is placed in a calorimeter vessel containing a known mass of water. The entire assembly is housed in an adiabatic jacket to minimize heat exchange with the surroundings.
- **Combustion:** The sample is ignited by passing an electric current through a fuse wire. The temperature of the water in the calorimeter is monitored with high precision.
- **Data Analysis:** The corrected temperature rise is used to calculate the heat of combustion at constant volume ($\Delta_c U$). Corrections are applied for the heat of ignition, the heat of combustion of the container, and the formation of nitric acid from residual nitrogen.

- **Standard State Correction:** The heat of combustion at constant volume is corrected to the standard enthalpy of combustion at constant pressure ($\Delta_c H^\circ$) using the ideal gas law.
- **Enthalpy of Formation Calculation:** The standard enthalpy of formation of **2-iodothiophene** is calculated using Hess's Law, from the standard enthalpy of combustion and the known standard enthalpies of formation of the combustion products (CO_2 , H_2O , H_2SO_4 , and HI).

Caption: Workflow for determining the enthalpy of formation using rotating-bomb calorimetry.

Enthalpy of Vaporization via Calvet Microcalorimetry

The enthalpy of vaporization ($\Delta_{\text{vap}} H$) is essential for converting condensed-phase thermochemical data to the gas phase, which is often more useful for theoretical comparisons. Calvet microcalorimetry is a highly sensitive technique for measuring this property.

Experimental Protocol: Calvet Microcalorimetry

- **Sample Introduction:** A small, precisely weighed sample of **2-iodothiophene** is introduced into a sample cell at a controlled temperature.
- **Vaporization:** The sample is vaporized under isothermal conditions.
- **Heat Flow Measurement:** The heat flow required to maintain the isothermal conditions during vaporization is measured by a highly sensitive thermopile. The integrated heat flow corresponds to the enthalpy of vaporization.

Heat Capacity and Standard Entropy via Adiabatic Calorimetry

Adiabatic calorimetry is the gold standard for measuring the heat capacity (C_p) of a substance as a function of temperature with high accuracy. From these measurements, the standard entropy (S°) can be determined.

Causality Behind Experimental Choices:

- **Adiabatic Shield:** The calorimeter is surrounded by an adiabatic shield, the temperature of which is continuously adjusted to match the temperature of the calorimeter. This minimizes

heat exchange with the surroundings, allowing for precise measurement of the heat absorbed by the sample.

Experimental Protocol: Adiabatic Calorimetry

- **Sample Loading:** A known mass of **2-iodothiophene** is sealed in the calorimeter vessel.
- **Heating:** A precisely measured amount of electrical energy is supplied to the sample, causing a small increase in temperature.
- **Temperature Measurement:** The temperature rise is measured with a high-precision thermometer.
- **Heat Capacity Calculation:** The heat capacity is calculated from the energy input and the temperature rise.
- **Entropy Calculation:** The standard entropy at 298.15 K is determined by integrating the heat capacity data from near 0 K to 298.15 K, accounting for the entropies of any phase transitions.

Caption: Workflow for determining heat capacity and entropy using adiabatic calorimetry.

Computational Determination of Thermochemical Properties

In the absence of experimental data, high-level quantum chemical calculations provide a powerful means of predicting the thermochemical properties of molecules like **2-iodothiophene**.

Gaussian-n Theories for Enthalpy of Formation

The Gaussian-n (Gn) theories, such as G3 and G4, are composite ab initio methods designed to achieve high accuracy in thermochemical calculations.^[1] These methods approximate a high-level calculation by a series of lower-level calculations, with empirical corrections to account for remaining deficiencies.

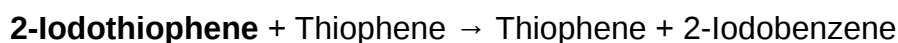
Methodology: G4 Theory

- **Geometry Optimization:** The molecular geometry of **2-iodothiophene** is optimized at the B3LYP/6-31G(2df,p) level of theory.
- **Vibrational Frequencies:** Vibrational frequencies are calculated at the same level to obtain the zero-point vibrational energy (ZPVE) and thermal corrections.
- **Single-Point Energy Calculations:** A series of single-point energy calculations are performed at higher levels of theory and with larger basis sets.
- **Extrapolation to Basis Set Limit:** The Hartree-Fock energy is extrapolated to the complete basis set limit.
- **Higher-Level Corrections:** Empirical higher-level corrections are added to the final energy to account for remaining basis set and correlation effects.
- **Atomization Energy:** The atomization energy is calculated from the final G4 energy.
- **Enthalpy of Formation:** The gas-phase enthalpy of formation at 298.15 K is calculated from the atomization energy and the known experimental enthalpies of formation of the constituent atoms.

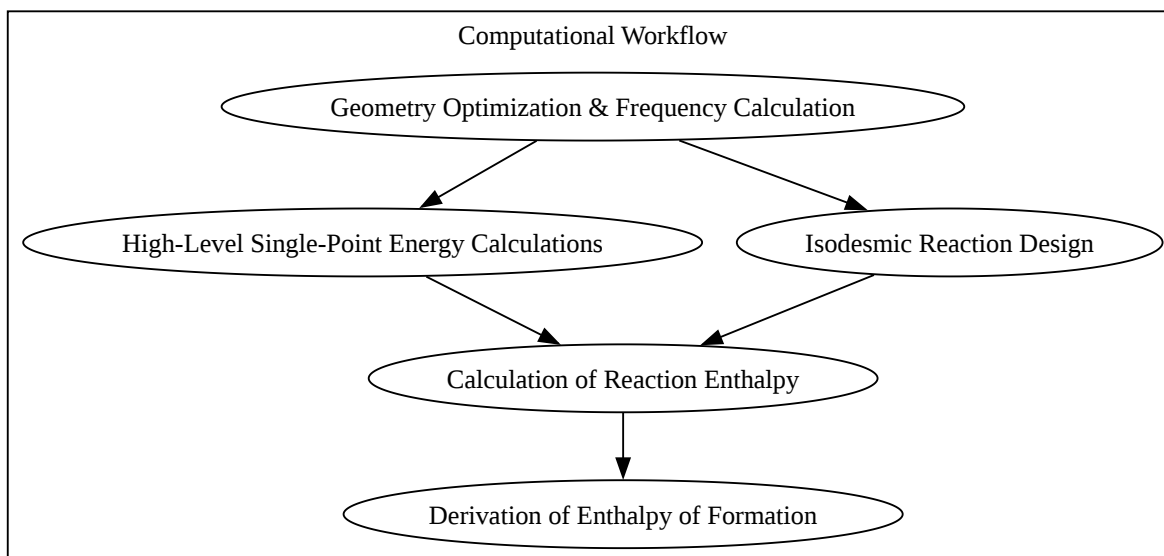
Isodesmic Reactions for Improved Accuracy

A significant source of error in computational thermochemistry is the incomplete cancellation of errors in the electronic structure calculations. Isodesmic reactions are hypothetical reactions in which the number and types of chemical bonds are conserved on both the reactant and product sides. By using a well-chosen isodesmic reaction, errors in the calculated energies tend to cancel, leading to a more accurate determination of the enthalpy of formation of the target molecule.

For **2-iodothiophene**, a suitable isodesmic reaction would be:



The enthalpy of reaction is calculated from the computed energies of all species. The enthalpy of formation of **2-iodothiophene** can then be derived from the calculated enthalpy of reaction and the experimentally known enthalpies of formation of thiophene and 2-iodobenzene.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. atct.anl.gov [atct.anl.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermochemical Data of 2-Iodothiophene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1294221/docs#a-comprehensive-technical-guide-to-the-thermochemical-data-of-2-iodothiophene\]](https://www.benchchem.com/product/b1294221/docs#a-comprehensive-technical-guide-to-the-thermochemical-data-of-2-iodothiophene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)